

Application Notes and Protocols: Preparation of Stable Leupeptin Stock Solutions

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Compound of Interest

Compound Name:	Leupeptin
CAS No.:	103476-89-7; 24365-47-7; 55123-66-5
Cat. No.:	B15567203

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Introduction

Leupeptin is a naturally occurring protease inhibitor derived from actinomycetes.[1] It is a modified tripeptide, N-acetyl-L-leucyl-L-leucyl-L-argininal, that effectively inhibits a broad spectrum of serine and cysteine proteases.[1][2] Its targets include trypsin, plasmin, calpain, and cathepsins B, H, and L.[3][4] Due to its ability to prevent proteolytic degradation, **Leupeptin** is an essential reagent in protein extraction and purification, in vitro enzymatic assays, and various other molecular biology applications. The preparation of a stable, reliable stock solution is critical for obtaining consistent and reproducible experimental results.

These application notes provide detailed protocols for the preparation, storage, and handling of **Leupeptin** stock solutions to ensure optimal stability and performance.

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data for **Leupeptin** hemisulfate, the commonly used salt form.

Table 1: Physical and Chemical Properties

Property	Value	References
Synonym	Acetyl-L-leucyl-L-leucyl-L-argininal	
Molecular Formula	$C_{20}H_{38}N_6O_4 \cdot \frac{1}{2}H_2SO_4$	
Molecular Weight	475.6 g/mol	
Form	Crystalline solid / White to off-white powder	
Purity	≥90%	

Table 2: Solubility Data

Solvent	Solubility	References
Water	50 mg/mL	
PBS (pH 7.2)	10 mg/mL	
DMSO	15-16 mg/mL	
Ethanol	33 mg/mL	
Methanol	50 mg/mL	
Dimethylformamide (DMF)	25 mg/mL	

Table 3: Stock Solution Stability

Solvent	Concentration	Storage Temp.	Stability	References
Water	10 mM	4°C	1 week	
Water	10 mM	-20°C	1 month	
DMSO	10 mM	-20°C	3 months	
Proprietary (non-freezing)	10 mM	-20°C	2 years	

Note: For long-term storage, it is always recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. Working solutions at concentrations of 10-100 μ M are typically stable for only a few hours and should be kept on ice.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Leupeptin** Stock Solution in Water

This protocol is suitable for most aqueous applications where an organic solvent is not desirable.

Materials:

- **Leupeptin** hemisulfate (MW: 475.6 g/mol)
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Microcentrifuge tubes or other appropriate sterile containers
- Calibrated pipette

Procedure:

- Weighing: Accurately weigh 5 mg of **Leupeptin** hemisulfate powder and place it into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 1.05 mL of sterile, purified water to the tube. This will yield a final concentration of 10 mM.

- Calculation: $(5 \text{ mg} / 475.6 \text{ mg/mmol}) / 1.05 \text{ mL} = 10.0 \text{ mM}$
- Dissolving: Mix by vortexing or pipetting until the powder is completely dissolved. The solution should be clear and may have a faint yellow hue.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C . The stock solution is stable for at least one month under these conditions.

Protocol 2: Preparation of a 10 mM **Leupeptin** Stock Solution in DMSO

This protocol is recommended for applications requiring longer-term storage or when **Leupeptin** is part of a protease inhibitor cocktail with other components soluble in DMSO.

Materials:

- **Leupeptin** hemisulfate (MW: 475.6 g/mol)
- Anhydrous/molecular biology grade DMSO
- Sterile, chemical-resistant tubes
- Calibrated pipette

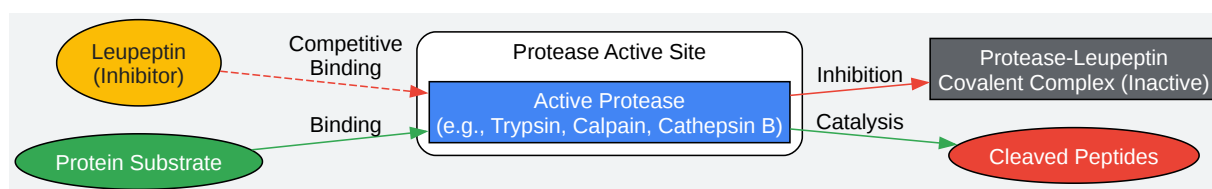
Procedure:

- Weighing: Weigh 10 mg of **Leupeptin** hemisulfate powder into a sterile, chemical-resistant tube.
- Solvent Addition: Add 2.1 mL of high-quality DMSO to the tube. This results in a 10 mM stock solution.
 - Calculation: $(10 \text{ mg} / 475.6 \text{ mg/mmol}) / 2.1 \text{ mL} = 10.0 \text{ mM}$
- Dissolving: Mix thoroughly until the solid is completely dissolved.

- Aliquoting: As with the aqueous solution, dispense into single-use aliquots to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C. The DMSO stock solution is stable for up to 3 months.

Visualization of Leupeptin's Mechanism

Leupeptin functions as a competitive, reversible inhibitor of various serine and cysteine proteases. The aldehyde group in its structure is key to its inhibitory action, forming a covalent hemiacetal adduct with the active site serine or cysteine residue of the target protease. This effectively blocks the enzyme's catalytic activity.



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Caption: **Leupeptin's** inhibitory action on proteases.

Caption: Workflow for **Leupeptin** stock solution preparation.

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